

Pyraziflumid: A Comparative Analysis of Curative and Preventive Efficacy

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Compound of Interest

Compound Name: **Pyraziflumid**

Cat. No.: **B610351**

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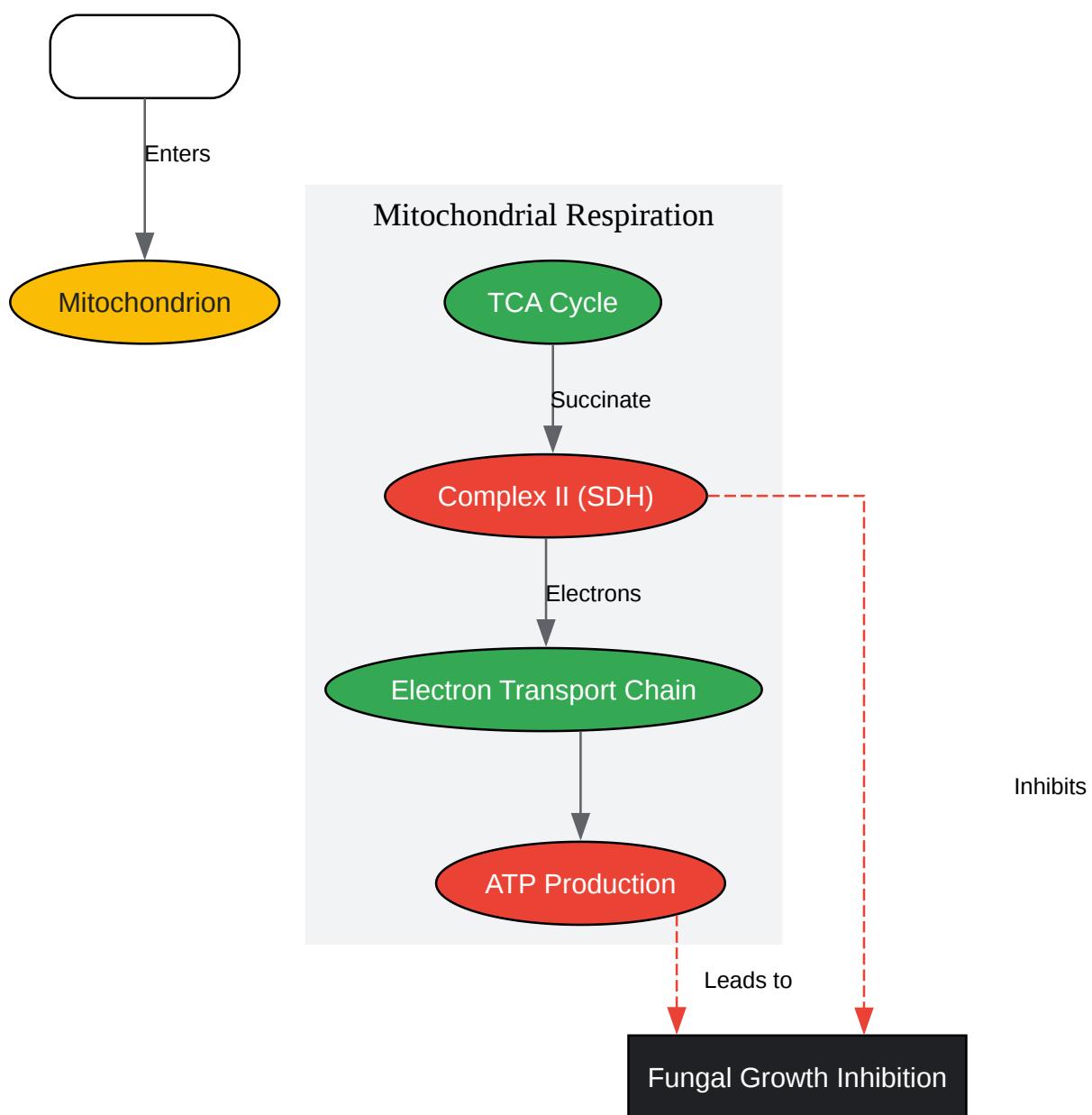
For Researchers, Scientists, and Drug Development Professionals

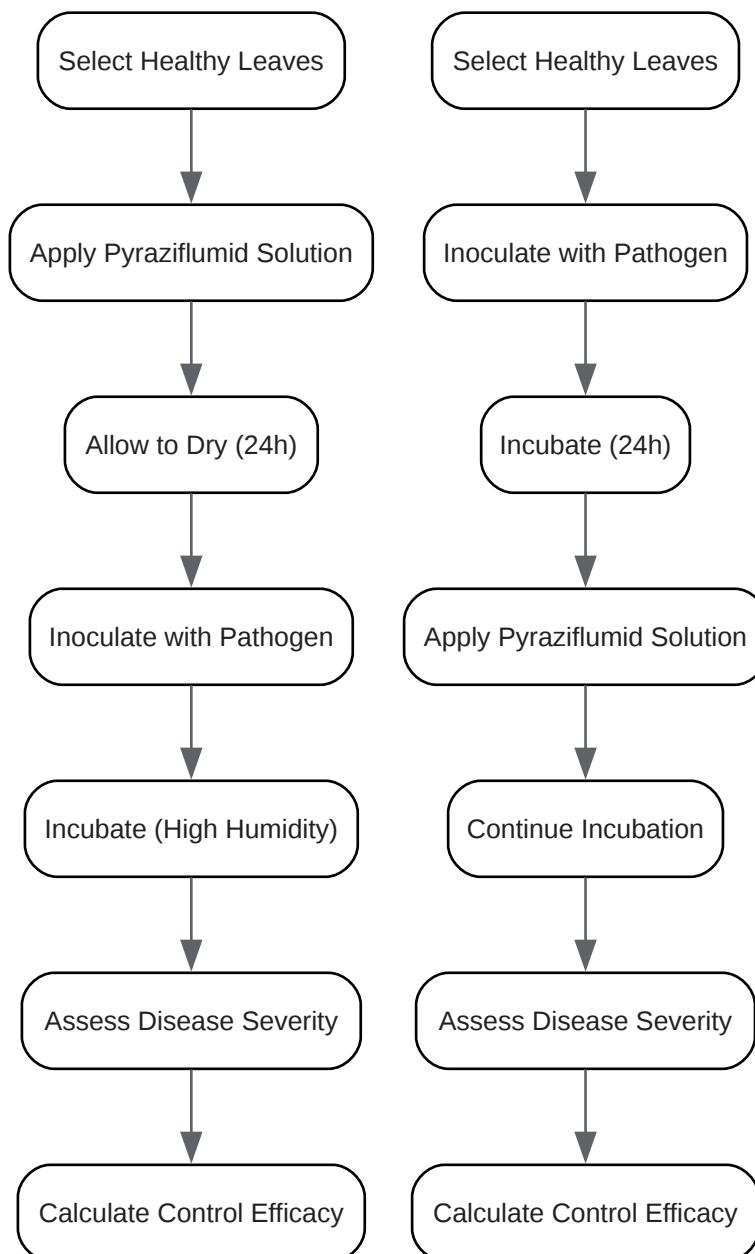
Pyraziflumid, a novel succinate dehydrogenase inhibitor (SDHI) fungicide, has demonstrated both preventive and curative activity against a range of economically important plant pathogens.^[1] This guide provides a comprehensive evaluation of its dual modes of action, supported by available experimental data, to assist researchers and professionals in the development and application of advanced fungal control strategies.

Mechanism of Action: Targeting Fungal Respiration

Pyraziflumid belongs to the pyrazine carboxamide chemical group and functions by inhibiting the succinate dehydrogenase (SDH) enzyme in the mitochondrial respiratory chain of fungi. This disruption of the tricarboxylic acid (TCA) cycle and electron transport chain effectively halts cellular respiration and energy production, leading to the inhibition of fungal growth and development. As an SDHI fungicide, **Pyraziflumid** is classified under FRAC (Fungicide Resistance Action Committee) Group 7.

Signaling Pathway of Pyraziflumid's Action



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References

- 1. Development of a novel fungicide, pyraziflumid - PMC [pmc.ncbi.nlm.nih.gov]
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